

Application Notes and Protocols for the Mass Spectrometric Detection of Calcium Oxoglutarate

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Compound of Interest

Compound Name: Calcium oxoglutarate

Cat. No.: B1231874

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Introduction

Calcium oxoglutarate, also known as calcium alpha-ketoglutarate (Ca-AKG), is a calcium salt of alpha-ketoglutarate, a key intermediate in the Krebs (TCA) cycle.^[1] Its central role in cellular energy metabolism, amino acid synthesis, and as a nitrogen transporter makes it a molecule of significant interest in biomedical research and drug development.^{[2][3]} Accurate and sensitive quantification of alpha-ketoglutarate in biological matrices is crucial for understanding its physiological and pathological roles. Mass spectrometry (MS), coupled with chromatographic separation techniques like liquid chromatography (LC) and gas chromatography (GC), offers high sensitivity and specificity for this purpose.^{[2][4]} These application notes provide detailed protocols for the detection and quantification of alpha-ketoglutarate using LC-MS/MS and GC-MS.

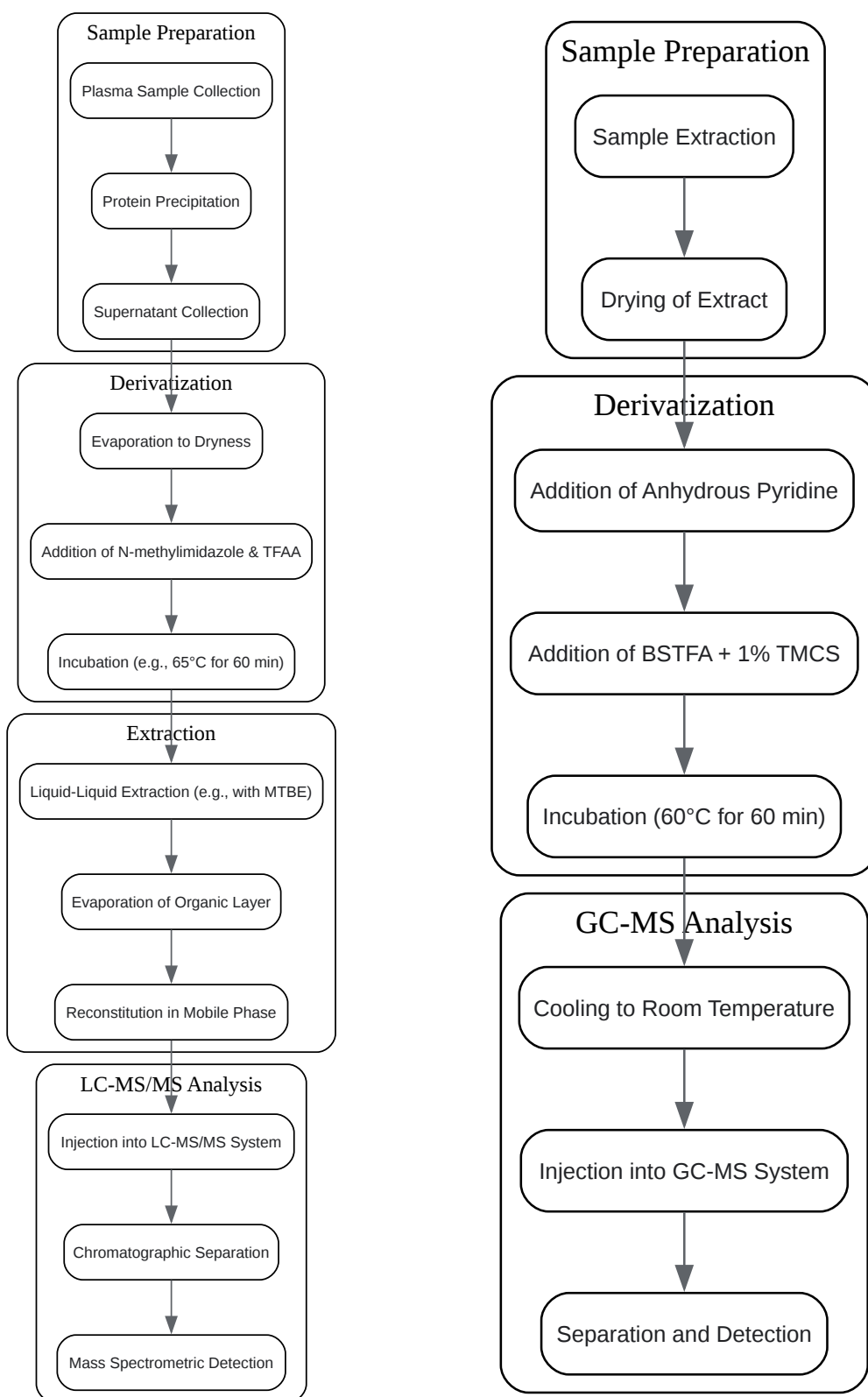
I. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Methods

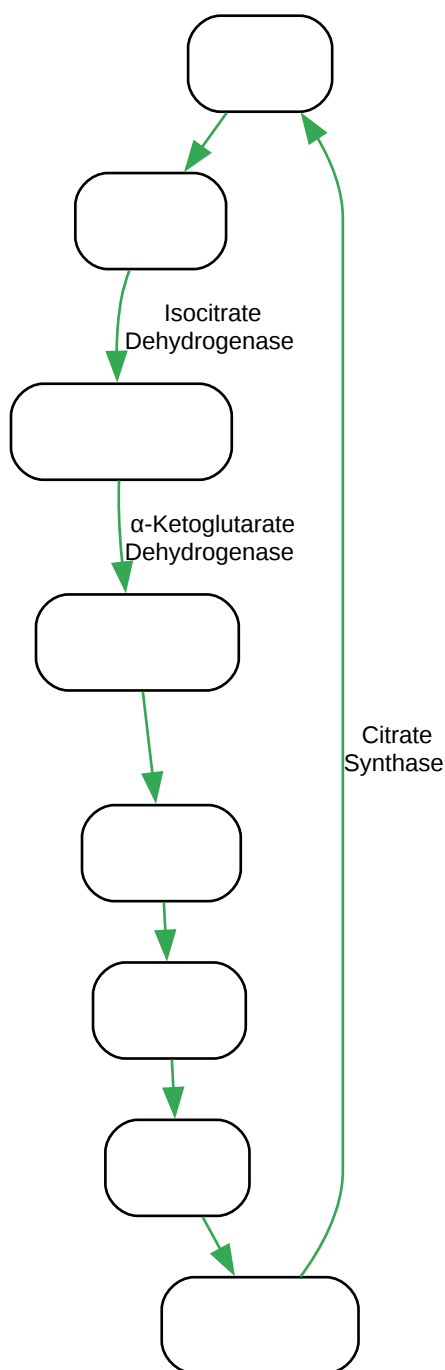
LC-MS/MS is a powerful technique for quantifying low-abundance metabolites like alpha-ketoglutarate in complex biological samples such as plasma, tissues, and cell cultures. Due to the polar nature of alpha-ketoglutarate, derivatization is often employed to improve its retention on reverse-phase chromatography columns and enhance ionization efficiency.

A. LC-MS/MS Method with N-methylimidazole Derivatization

This method is suitable for the quantification of alpha-ketoglutarate in human plasma.

Workflow for LC-MS/MS Analysis with N-methylimidazole Derivatization





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